

# solubility issues with 1H-Indole-3-thiol

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## Compound Focus: 1H-Indole-3-thiol

CAS No.: 480-94-4

Cat. No.: S772781

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## Chemical Profile & Solubility Context

The table below summarizes the basic chemical information for **1H-Indole-3-thiol** and the available context regarding the solubility challenges of indole derivatives.

Property	Description
CAS Number	496-30-0 [1]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NS [1]
Molecular Weight	149.21 g/mol [1]
Solubility Context	General indole-based bioactive molecules (e.g., Indole-3-carbinol, I3C) are frequently reported to have <b>low water solubility</b> , which is a major challenge for their pharmacological application [2].

## Experimental Protocols & Solubility Enhancement

The following table outlines strategies and methods adapted from recent research on indole derivatives that you can apply to address solubility issues.

Method	Protocol Description	Key Findings from Literature
<b>Encapsulation</b>	Use biopolymer or lipid-based systems to encapsulate the compound [2].	Improves release time and stability; addresses rapid metabolism and elimination.
<b>Liquid Formulation</b>	Administer the compound in a liquid oil suspension rather than a crystalline solid form [2].	Demonstrated higher bioavailability for the related compound 3,3'-Diindolymethane (DIM).
<b>Stability Control</b>	Maintain a neutral pH in cell culture media or solvent systems [2].	Prevents rapid acid-catalyzed dimerization/oligomerization, preserving the original compound.

## Frequently Asked Questions

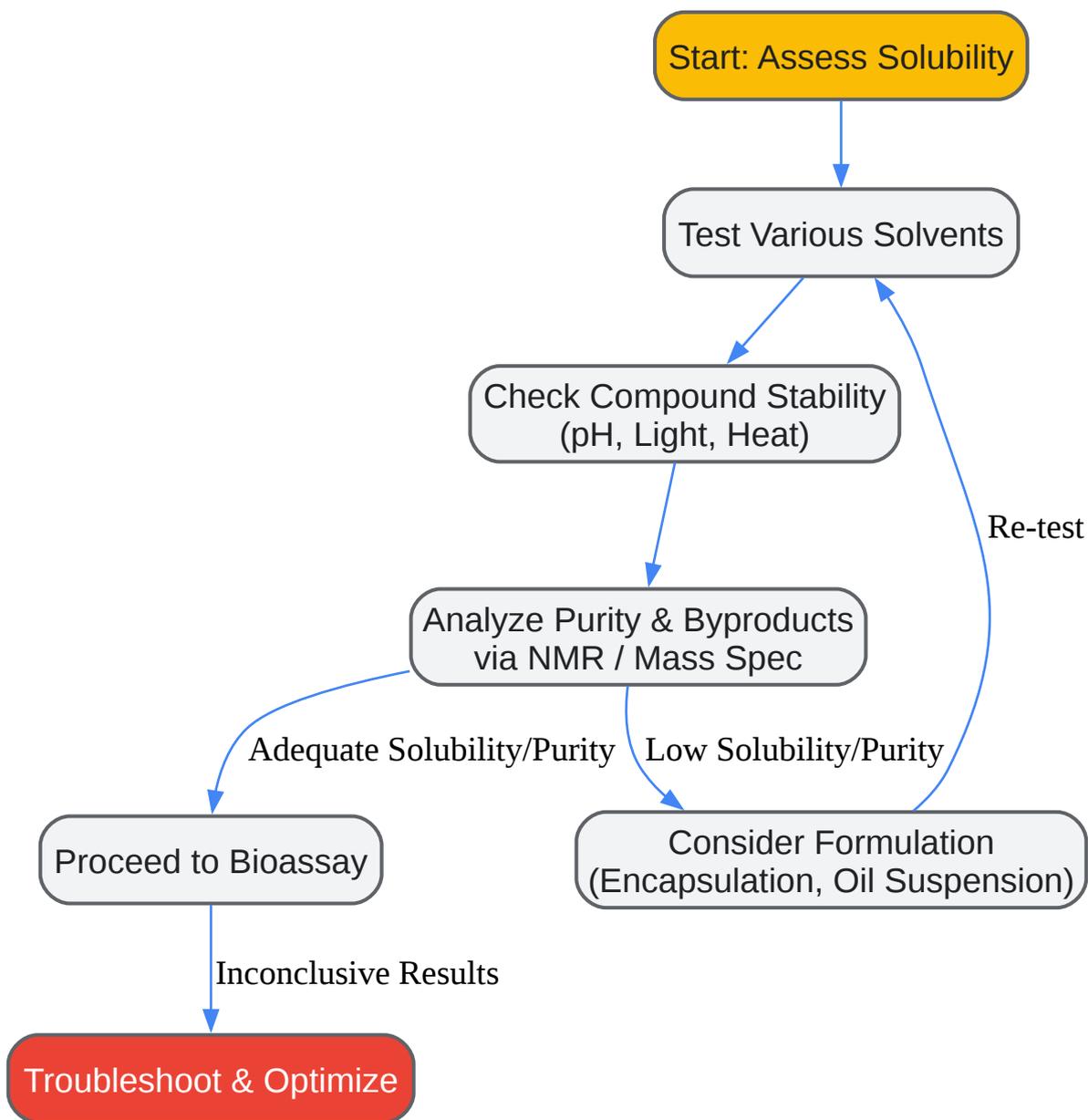
**Q1: Why is the solubility of 1H-Indole-3-thiol a critical parameter in experiments?** Low solubility can severely limit the compound's application in biological assays. Poor bioavailability, fast metabolism, and rapid elimination from plasma and tissues are direct consequences, making it difficult to achieve consistent and effective experimental concentrations [2].

**Q2: What stability issues should I be aware of when working with this compound?** While specific data on the 3-thiol derivative is limited, indole compounds are often chemically unstable. Be cautious of acidic conditions, which can promote dimerization or oligomerization. The compound may also be sensitive to light and heat, which can affect its stability during storage and handling [2].

**Q3: Are there any specific analytical techniques recommended for characterizing this compound and its potential byproducts?** Standard techniques are essential for verification. The research on related indole compounds heavily relies on **<sup>1</sup>H NMR spectroscopy** and **<sup>13</sup>C NMR spectroscopy** for structural confirmation and to check for purity and the presence of decomposition or oligomerization byproducts [3] [4]. Mass spectrometry is also routinely used [3].

## Experimental Workflow for Solubility Assessment

The diagram below outlines a logical workflow for troubleshooting solubility and stability issues in the lab, based on general best practices and the information gathered.



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## References

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To cite this document: Smolecule. [solubility issues with 1H-Indole-3-thiol]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b772781#solubility-issues-with-1h-indole-3-thiol]

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